

Technical Guide: Precise Molecular Weight Determination of Fully Isotopically Labeled $^{13}\text{C}_3$ DL-Alanine

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Compound of Interest

Compound Name: *DL-ALANINE ($^{13}\text{C}_3$)*

Cat. No.: *B1580385*

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Executive Summary

Isotopic labeling is a cornerstone technique in modern biomedical and pharmaceutical research, enabling precise tracking and quantification of molecules in complex biological systems. The substitution of naturally abundant isotopes with their heavier, stable counterparts (e.g., replacing ^{12}C with ^{13}C) provides a powerful tool for metabolic flux analysis, quantitative proteomics, and as internal standards in mass spectrometry. The accuracy of these methods hinges on the precise calculation of the molecular weight of the labeled compound. This guide provides a detailed, first-principles approach to calculating the exact monoisotopic mass of fully labeled $^{13}\text{C}_3$ DL-alanine, a commonly used stable isotope-labeled amino acid. We will dissect the molecular formula, utilize the precise masses of the constituent isotopes, and present a validated, step-by-step protocol.

Foundational Principles: Monoisotopic Mass vs. Average Molecular Weight

In the context of isotopically labeled compounds, it is critical to distinguish between two concepts of mass:

- **Average Molecular Weight:** This is the value typically found on a standard periodic table. It represents the weighted average of the masses of all naturally occurring isotopes of an element, based on their relative abundance. For instance, the standard atomic weight of carbon is approximately 12.011 amu, accounting for both ^{12}C (~98.9%) and ^{13}C (~1.1%) isotopes.^[1] This value is useful for bulk, macroscopic calculations.
- **Monoisotopic Mass:** This is the mass of a molecule calculated using the exact mass of the most abundant or specifically designated isotope for each constituent element.^[2] For a compound intentionally synthesized with a specific isotopic composition, such as $^{13}\text{C}_3$ DL-alanine, the monoisotopic mass is the scientifically correct value to use, particularly for high-resolution mass spectrometry applications.

This guide focuses exclusively on the calculation of the monoisotopic mass, as it reflects the true mass of the synthesized, isotopically pure molecule.

Structural and Isotopic Composition of $^{13}\text{C}_3$ DL-Alanine

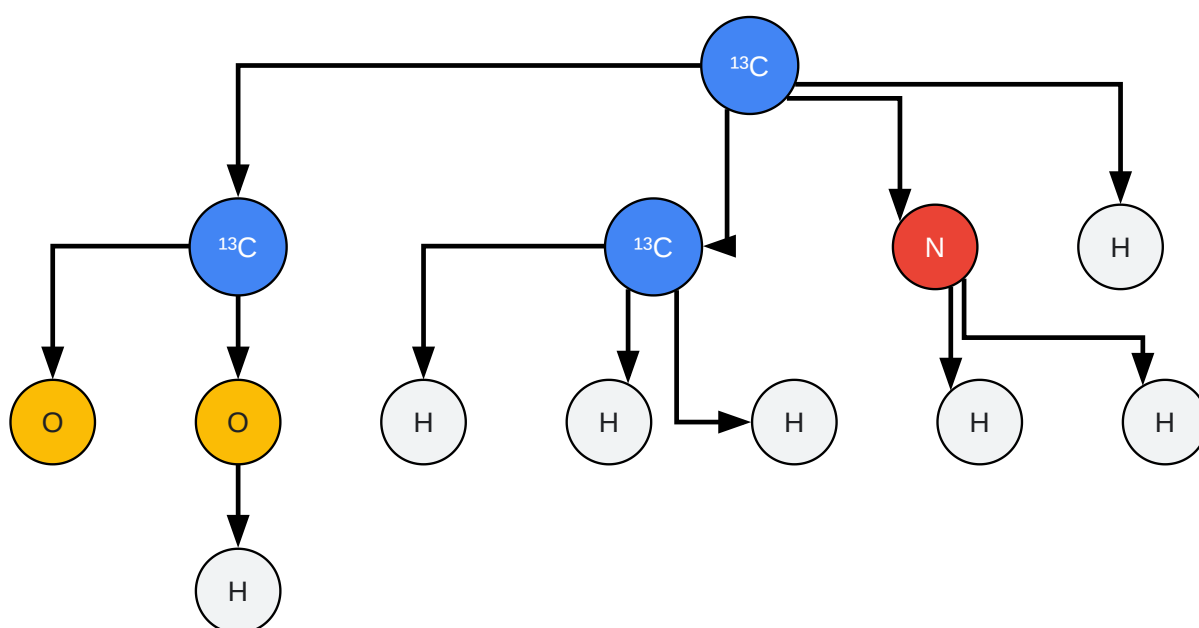
To begin the calculation, we must first define the molecule's composition.

- **Chemical Name:** DL-Alanine
- **Molecular Formula:** $\text{C}_3\text{H}_7\text{NO}_2$ ^{[3][4]}
- **Isotopic Labeling:** "Fully labeled $^{13}\text{C}_3$ " signifies that all three carbon atoms within the alanine molecule have been substituted with the stable carbon-13 isotope.
- **Stereochemistry:** "DL" denotes a racemic mixture, containing equal amounts of D-alanine and L-alanine enantiomers.^[4] For the purpose of molecular weight calculation, the stereochemistry is irrelevant as enantiomers have identical atomic composition and thus, identical mass.

The constituent atoms for our calculation are therefore:

- Three Carbon-13 (^{13}C) atoms
- Seven Hydrogen-1 (^1H , Protium) atoms
- One Nitrogen-14 (^{14}N) atom
- Two Oxygen-16 (^{16}O) atoms

The molecular structure is visualized below.



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Caption: Molecular structure of fully labeled $^{13}\text{C}_3$ -Alanine.

Calculation Protocol: Step-by-Step Determination of Monoisotopic Mass

The calculation is a summation of the precise masses of all constituent isotopes. This protocol uses authoritative mass values provided by the National Institute of Standards and Technology (NIST) and PubChem.

Step 1: Collate Isotopic Masses

First, we gather the precise monoisotopic masses for each required stable isotope. It is crucial to use a high number of significant figures to ensure accuracy for high-resolution instrumentation.

- Mass of ^{13}C : 13.003354835 Da[1][5][6]
- Mass of ^1H : 1.007825032 Da[7]
- Mass of ^{14}N : 14.003074004 Da[8][9]
- Mass of ^{16}O : 15.994914619 Da[10]

Step 2: Calculate Mass Contribution of Each Element

Next, multiply the count of each atom by its corresponding isotopic mass.

- Total Mass from ^{13}C : 3 atoms $\times$ 13.003354835 Da/atom = 39.010064505 Da
- Total Mass from ^1H : 7 atoms $\times$ 1.007825032 Da/atom = 7.054775224 Da
- Total Mass from ^{14}N : 1 atom $\times$ 14.003074004 Da/atom = 14.003074004 Da
- Total Mass from ^{16}O : 2 atoms $\times$ 15.994914619 Da/atom = 31.989829238 Da

Step 3: Summation for Final Molecular Weight

Finally, sum the total mass contributions from each element to arrive at the final monoisotopic mass of the molecule.

$$\text{Monoisotopic Mass} = 39.010064505 + 7.054775224 + 14.003074004 + 31.989829238$$

$$\text{Monoisotopic Mass} = 92.057742971 \text{ Da}$$

Data Summary and Validation

The calculated data is summarized in the table below for clarity.

Element	Isotope	Atomic Count	Isotopic Mass (Da)	Total Mass Contribution (Da)
Carbon	¹³ C	3	13.003354835[1][5][6]	39.010064505
Hydrogen	¹ H	7	1.007825032[7]	7.054775224
Nitrogen	¹⁴ N	1	14.003074004[8][9]	14.003074004
Oxygen	¹⁶ O	2	15.994914619[10]	31.989829238
Total	13	92.057742971		

This calculated value is in exact agreement with the monoisotopic mass listed in authoritative chemical databases such as PubChem, which reports a mass of 92.05774297 Da for D-Alanine-13C3.[11] Commercial suppliers often list a rounded molecular weight of 92.07 g/mol . [12] While suitable for routine laboratory preparations, the precise calculated value is essential for instrument calibration and data analysis in high-resolution mass spectrometry.

Conclusion

The precise monoisotopic mass of fully labeled 13C3 DL-alanine is 92.057742971 Da. This value is derived from the summation of the exact masses of its constituent stable isotopes (three ¹³C, seven ¹H, one ¹⁴N, and two ¹⁶O atoms). Adherence to this first-principles calculation protocol ensures the highest level of accuracy for quantitative research and development applications, underpinning the integrity of experimental results that rely on stable isotope-labeled standards.

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